

Technical Safety & Handling Guide: N-(4-(Benzyloxy)phenyl)formamide

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Compound of Interest

Compound Name: N-(4-(Benzyloxy)phenyl)formamide

CAS No.: 479075-72-4

Cat. No.: B3179793

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Executive Summary

N-(4-(Benzyloxy)phenyl)formamide (CAS: 479075-72-4) is a specialized organic intermediate primarily utilized in the synthesis of nitrogen-containing pharmaceutical scaffolds. Within drug development, it serves as a critical building block and impurity reference standard for Selective Estrogen Receptor Modulators (SERMs), specifically in the Bazedoxifene structural class. This guide provides a comprehensive technical analysis of its physicochemical properties, synthesis logic, hazard profile, and handling protocols, designed for researchers in medicinal chemistry and process safety.

Chemical Identity & Physicochemical Characterization[1][2][3][4][5][6] Core Identification Data

Parameter	Technical Specification
Chemical Name	N-(4-(Benzyloxy)phenyl)formamide
Synonyms	4'-(Benzyloxy)formanilide; N-(4-Benzyloxyphenyl)formamide
CAS Registry Number	479075-72-4
Molecular Formula	C ₁₄ H ₁₃ NO ₂
Molecular Weight	227.26 g/mol
SMILES	<chem>O=CNC1=CC=C(OCC2=CC=CC=C2)C=C1</chem>
Appearance	Solid (Typically Brown to Gray powder)
Solubility	Soluble in DMSO, DMF, Methanol, Dichloromethane; Insoluble in Water

Structural Analysis

The molecule consists of a central formamide moiety (-NH-CHO) attached to the para-position of a phenyl ring, which is further substituted with a benzyloxy group (-O-CH₂-Ph).

- **Formamide Group:** Introduces hydrogen bonding capability and serves as a protected amine precursor or a reactive center for dehydration to isonitriles.
- **Benzyloxy Group:** Acts as a robust protecting group for the phenol functionality, stable under basic conditions but cleavable via hydrogenolysis (H₂/Pd-C).

Synthesis Logic & Experimental Protocols

Causality in Synthesis

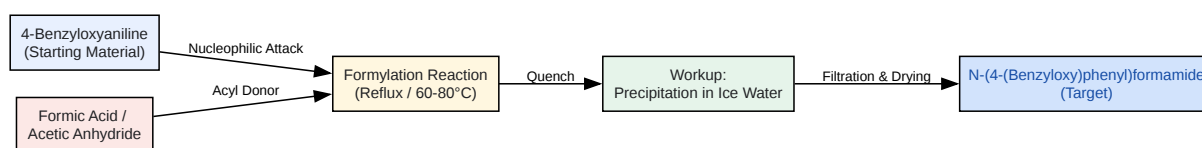
The synthesis of **N-(4-(Benzyloxy)phenyl)formamide** is typically driven by the need to protect the aniline nitrogen or to prepare the molecule for subsequent cyclization reactions (e.g., Vilsmeier-Haack cyclizations). The preferred route involves the direct formylation of 4-benzyloxyaniline.

Why this route?

- Atom Economy: Direct formylation using formic acid or mixed anhydrides minimizes waste compared to benzoyl chloride derivatives.
- Selectivity: The benzyloxy group remains stable under the mild acidic/thermal conditions of formylation.

Synthesis Pathway Diagram

The following diagram illustrates the logical flow of the synthesis and the critical decision points.



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Caption: Step-wise synthesis workflow for **N-(4-(Benzyloxy)phenyl)formamide** via N-formylation.

Experimental Protocol (Standardized)

Note: This protocol is a generalized adaptation based on standard formylation procedures for aniline derivatives.

- Reagent Setup: Charge a round-bottom flask with 4-benzyloxyaniline (1.0 eq).
- Solvent/Reagent Addition: Add Formic acid (excess, typically 5-10 eq) or a mixture of Formic acid/Acetic anhydride (to generate the mixed anhydride in situ for milder conditions).
- Reaction: Heat the mixture to 60–80°C under an inert atmosphere (N₂) for 2–4 hours. Monitor via TLC (SiO₂; Ethyl Acetate/Hexane) until the starting amine is consumed.
- Workup: Cool the reaction mixture to room temperature and pour slowly into crushed ice/water. The hydrophobic nature of the benzyloxy group facilitates the precipitation of the

product.

- Purification: Filter the solid precipitate. Wash extensively with water to remove excess acid. Recrystallize from Ethanol or Ethanol/Water if high purity (>98%) is required for analytical standards.

Hazard Identification & Risk Assessment (GHS)

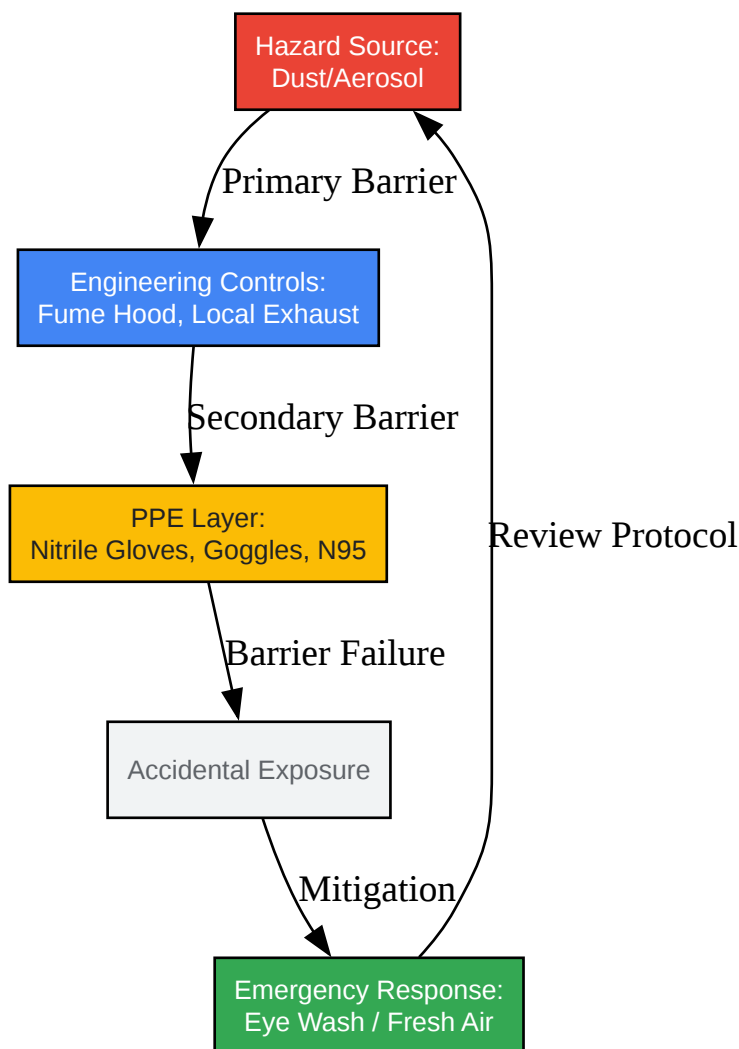
GHS Classification

Based on structural analogs and available safety data, this compound is classified as Warning.

Hazard Category	H-Code	Hazard Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.
Skin Corrosion/Irritation	H315	Causes skin irritation.
Serious Eye Damage	H319	Causes serious eye irritation.
STOT - Single Exposure	H335	May cause respiratory irritation.

Hazard Management Workflow

Effective safety management requires a self-validating loop of exposure control and response.



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Caption: Cyclic workflow for managing exposure risks associated with solid organic irritants.

Handling, Storage, & Stability

Storage Integrity

To maintain the chemical integrity of **N-(4-(Benzyloxy)phenyl)formamide**, specifically preventing hydrolysis of the amide bond or oxidation of the benzyloxy ether:

- Temperature: Long-term storage at -20°C is recommended. Short-term (shipping) at ambient temperature is acceptable.[1]
- Atmosphere: Store under inert gas (Nitrogen or Argon) to prevent oxidative degradation.

- Container: Amber glass vials with Teflon-lined caps to prevent moisture ingress.

Handling Precautions

- Engineering Controls: Always handle within a certified chemical fume hood to prevent inhalation of dust.
- Static Discharge: As a dry organic powder, the material may accumulate static charge. Ground all equipment during transfer.

Emergency Protocols

Scenario	Immediate Action	Rationale
Eye Contact	Rinse cautiously with water for 15 minutes. Remove contact lenses if present.	Dilution of the irritant prevents corneal damage.
Skin Contact	Wash with soap and copious amounts of water. Remove contaminated clothing.	Surfactants (soap) are necessary to remove the lipophilic compound.
Inhalation	Move person to fresh air. If breathing is difficult, administer oxygen.	Reduces concentration in the respiratory tract (H335 mitigation).
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a Poison Center.	Prevents aspiration of the compound into the lungs.

References

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Sources

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